

A Technical Guide to the Discovery, Mechanism, and Biosynthesis of Pseudouridimycin

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Compound of Interest

Compound Name: *Pseudouridimycin*

Cat. No.: *B610317*

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Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary: **Pseudouridimycin** (PUM) is a potent, broad-spectrum nucleoside-analog antibiotic discovered from a soil-dwelling bacterium, *Streptomyces* sp. ID38640.[1][2] It selectively inhibits bacterial RNA polymerase (RNAP), a clinically validated target for antibacterial drugs.[3][4] PUM operates via a distinct mechanism from existing RNAP inhibitors like rifampin, binding to the nucleotide triphosphate (NTP) addition site and competing directly with UTP.[5] This novel mechanism results in no cross-resistance with rifamycins and a significantly lower rate of spontaneous resistance emergence.[5][6] This document provides a comprehensive technical overview of PUM's discovery, its mechanism of action, quantitative biological data, key experimental protocols, and its biosynthetic pathway.

Discovery and Isolation

The discovery of **pseudouridimycin** stemmed from a targeted screening program for novel inhibitors of bacterial RNA polymerase.[3] Researchers screened a library of microbial fermentation extracts, leading to the identification of a promising candidate from a soil sample collected in Italy.[6]

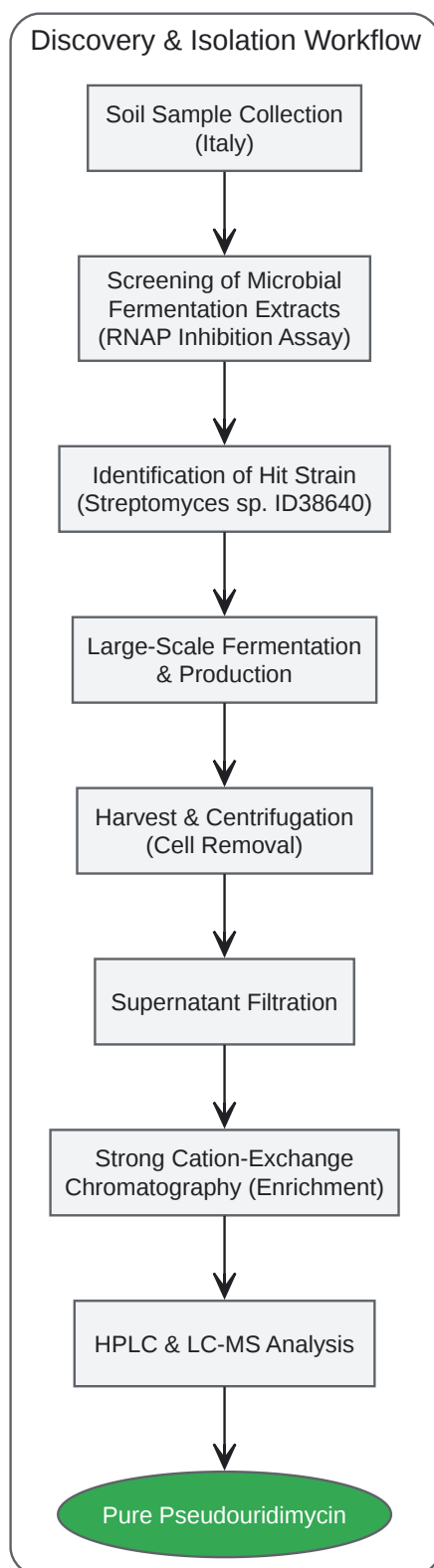
Screening and Production

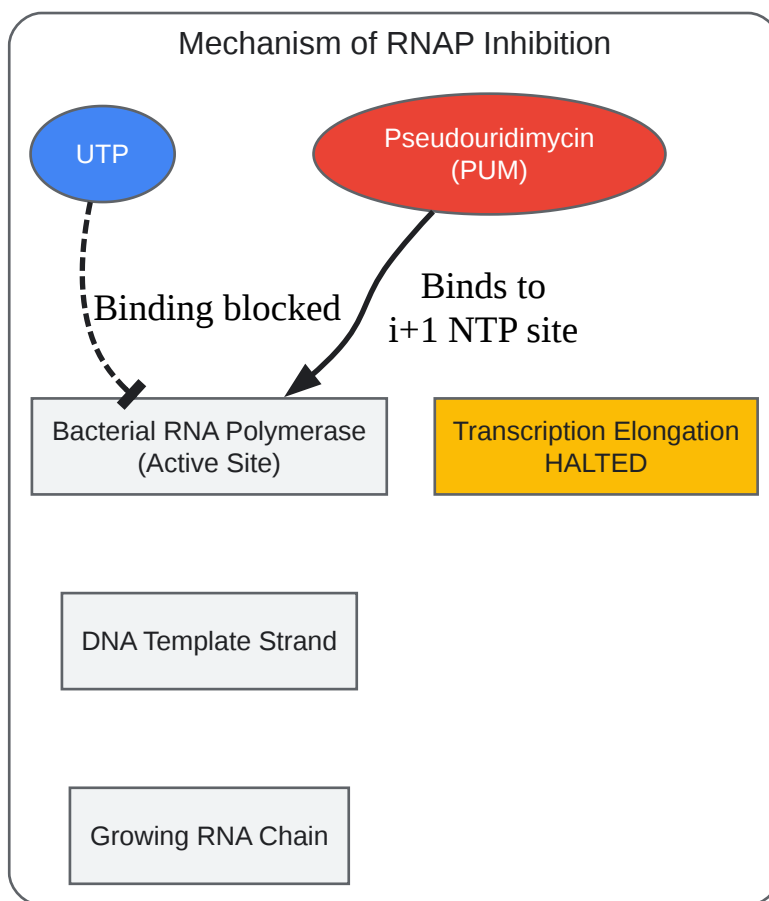
The producing organism was identified as *Streptomyces* sp. strain ID38640.[1][2] For production, the strain was cultivated in a suitable production medium for several days.[7] The fermentation broth was then harvested for extraction and purification.[7]

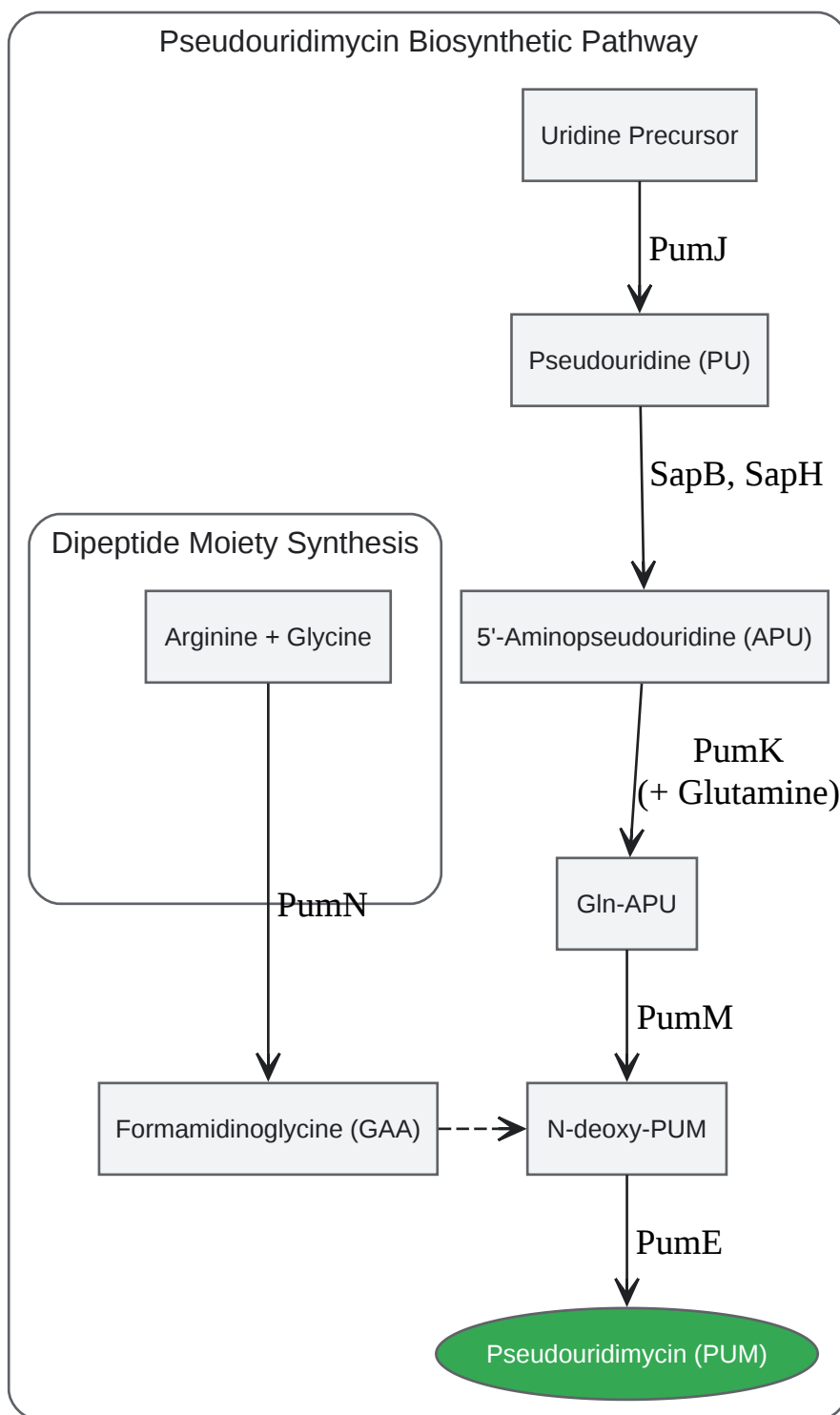
Experimental Protocol: Isolation and Purification

A detailed protocol for isolating PUM from the fermentation broth is outlined below.

- **Broth Clarification:** The fermentation broth containing PUM is cleared of microbial cells and large debris through centrifugation and subsequent filtration.^[7]
- **Cation-Exchange Chromatography:** Due to its hydrophilic and positively charged nature, PUM is effectively captured and enriched from the clarified supernatant using strong cation-exchange chromatography.^[7]
- **Analysis and Final Purification:** The enriched fractions are analyzed using High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS) to confirm the presence and purity of PUM.^{[7][8]} Further purification is typically achieved through subsequent chromatographic steps to yield the pure compound.







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